

An In-depth Technical Guide to N-acyl Serotonins in Neuroscience Research

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Compound of Interest

Compound Name: *Oleoyl Serotonin-d17*

CAS No.: *1002100-44-8*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-acyl serotonins are a class of endogenous lipid mediators that have garnered significant interest in neuroscience research due to their diverse pharmacological activities and therapeutic potential. These molecules consist of a serotonin moiety linked to a fatty acid via an amide bond. The nature of the acyl chain dictates the specific biological activity of the compound, leading to a family of molecules with distinct interactions with key cellular targets. This technical guide provides a comprehensive overview of the synthesis, metabolism, signaling pathways, and physiological roles of N-acyl serotonins, with a focus on their relevance to neuroscience. Detailed experimental protocols and quantitative data are presented to facilitate further research and drug development in this promising area.

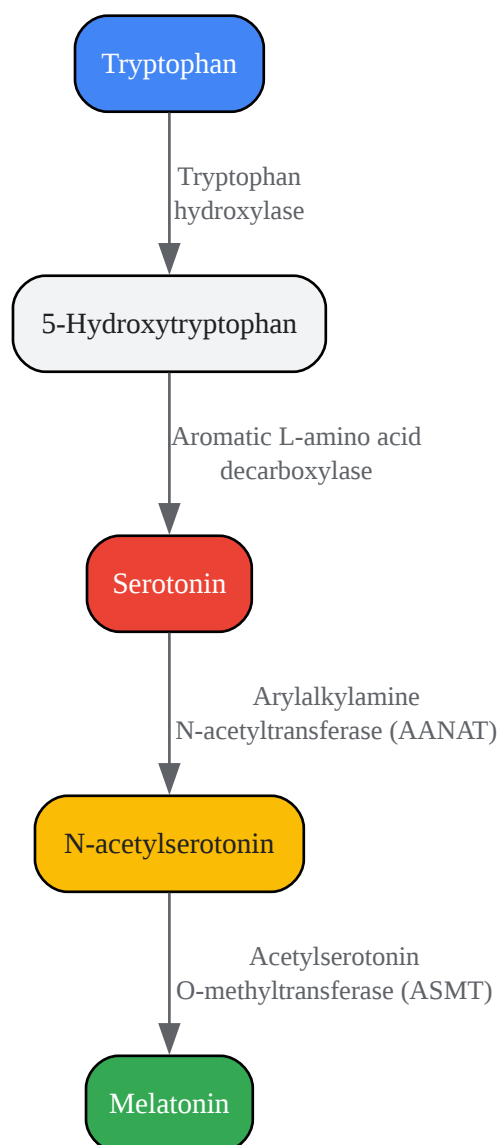
Synthesis and Metabolism

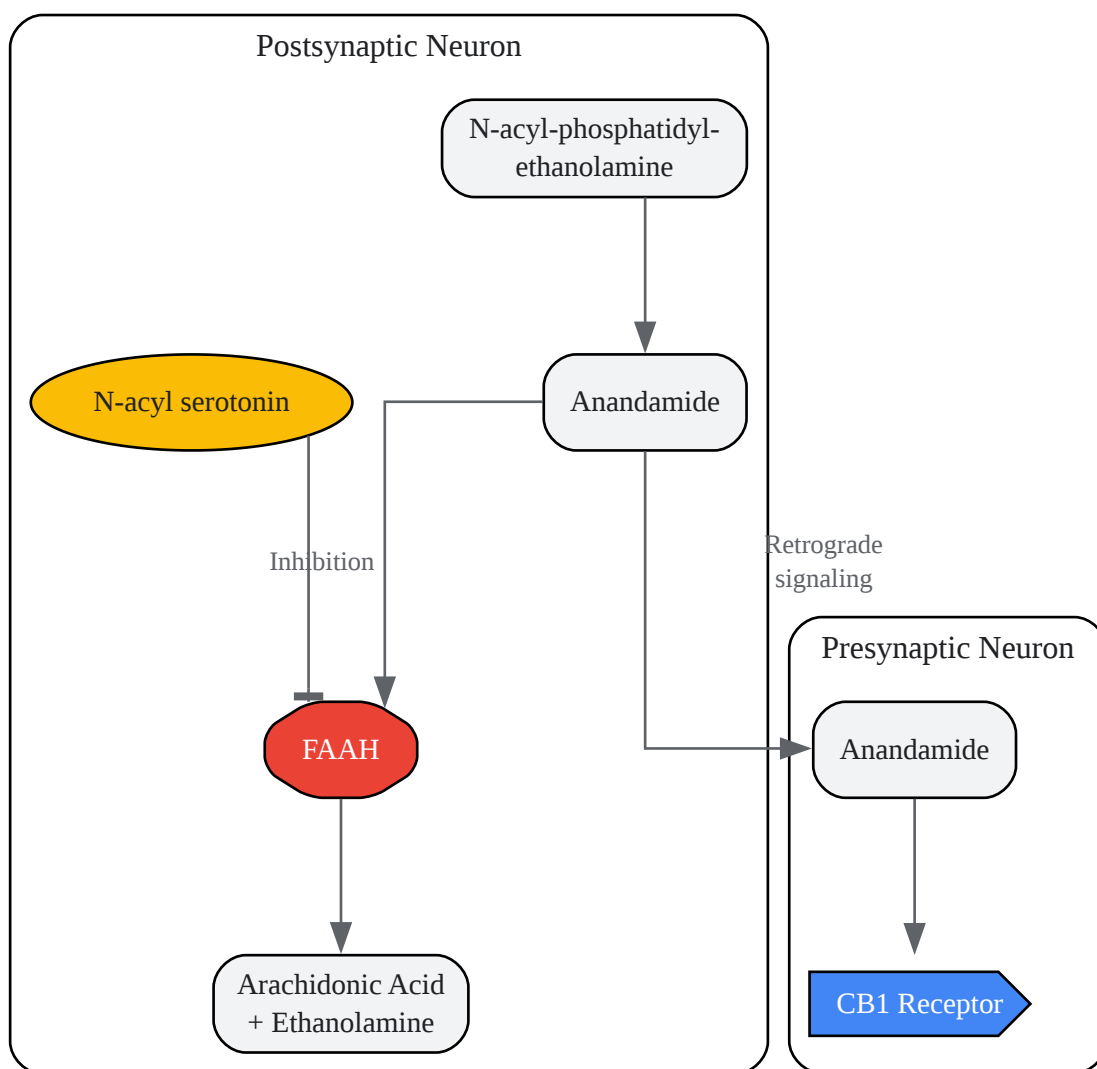
The biosynthesis of N-acyl serotonins is dependent on the intracellular concentrations of serotonin and various fatty acids. The primary precursor, serotonin (5-hydroxytryptamine or 5-HT), is synthesized from the essential amino acid tryptophan.^{[1][2]} The subsequent acylation of

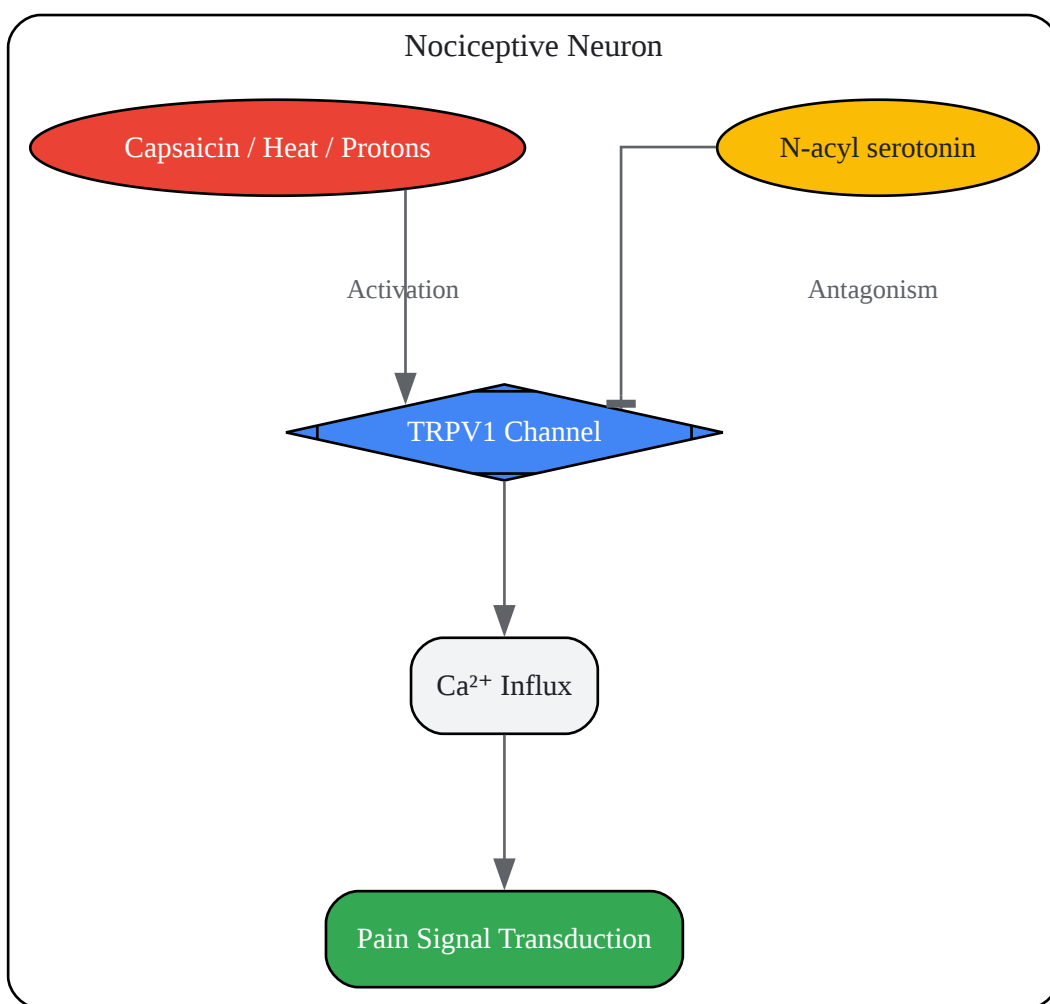
serotonin is catalyzed by N-acetyltransferases. For instance, the well-known N-acetylserotonin (NAS), a precursor to melatonin, is formed through the action of arylalkylamine N-acetyltransferase (AANAT).[3][4] The formation of other N-acyl serotonin, such as N-arachidonoyl-serotonin (AA-5-HT), is also dependent on the availability of the corresponding fatty acid.[5]

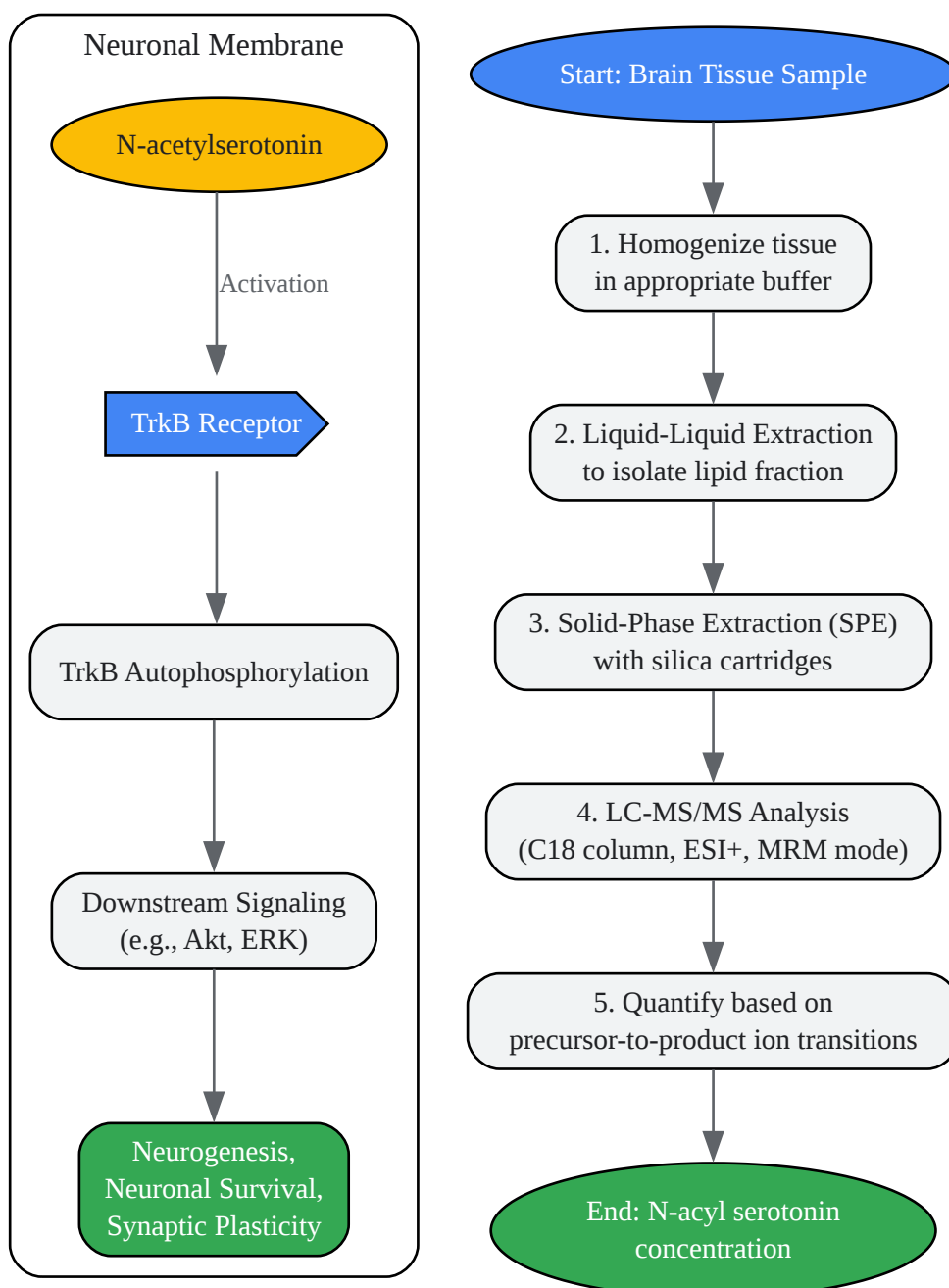
The metabolic degradation of certain N-acyl serotonin is primarily mediated by Fatty Acid Amide Hydrolase (FAAH), an enzyme also responsible for the breakdown of the endocannabinoid anandamide.[3][6] This shared metabolic pathway highlights the intricate cross-talk between the endocannabinoid and serotonergic systems.

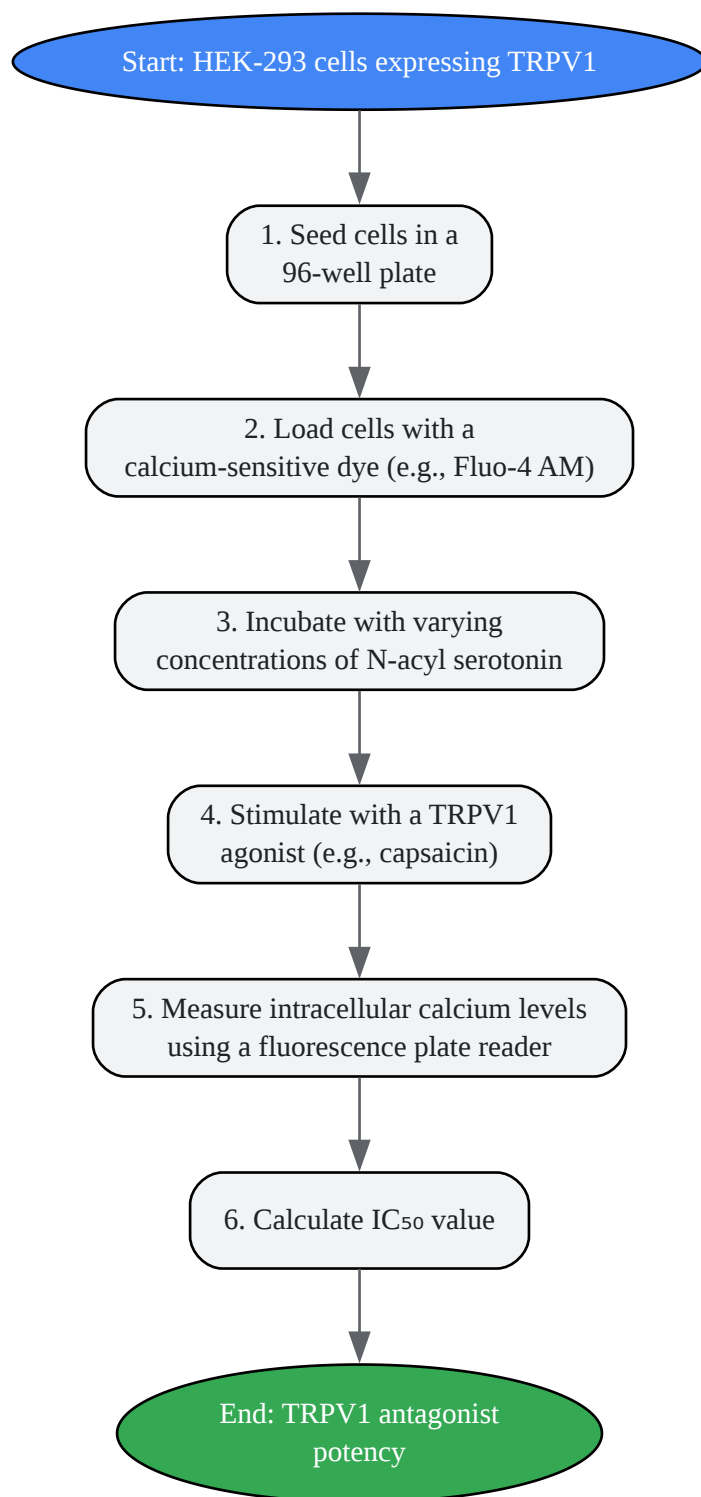
Biosynthesis of N-acetylserotonin and Melatonin











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